

Potential off-target effects of FG-5893

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Compound of Interest

Compound Name: FG-5893

Cat. No.: B1672657

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Technical Support Center: FG-5893

This technical support center provides researchers, scientists, and drug development professionals with information regarding the known pharmacological profile of **FG-5893**. The following frequently asked questions (FAQs) and troubleshooting guides are based on available preclinical data.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **FG-5893**?

FG-5893 is a mixed 5-HT_{1A} receptor agonist and 5-HT_{2A} receptor antagonist.^[1] It has been investigated for its potential anxiolytic and antidepressant properties.^{[2][3]}

Q2: What are the known receptor binding affinities for **FG-5893**?

Receptor binding studies have determined the affinity of **FG-5893** for several serotonin receptors. Notably, it displays high affinity for 5-HT_{1A} and 5-HT_{2A} receptors, and a lower affinity for the 5-HT_{2C} receptor.^[2]

Quantitative Data Summary

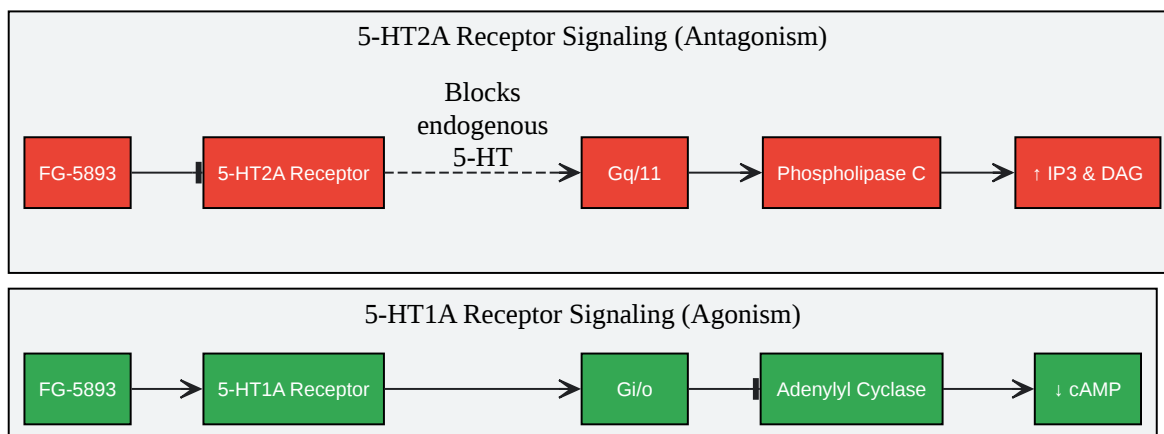
The following table summarizes the reported binding affinities (K_i) of **FG-5893** for various serotonin receptors.

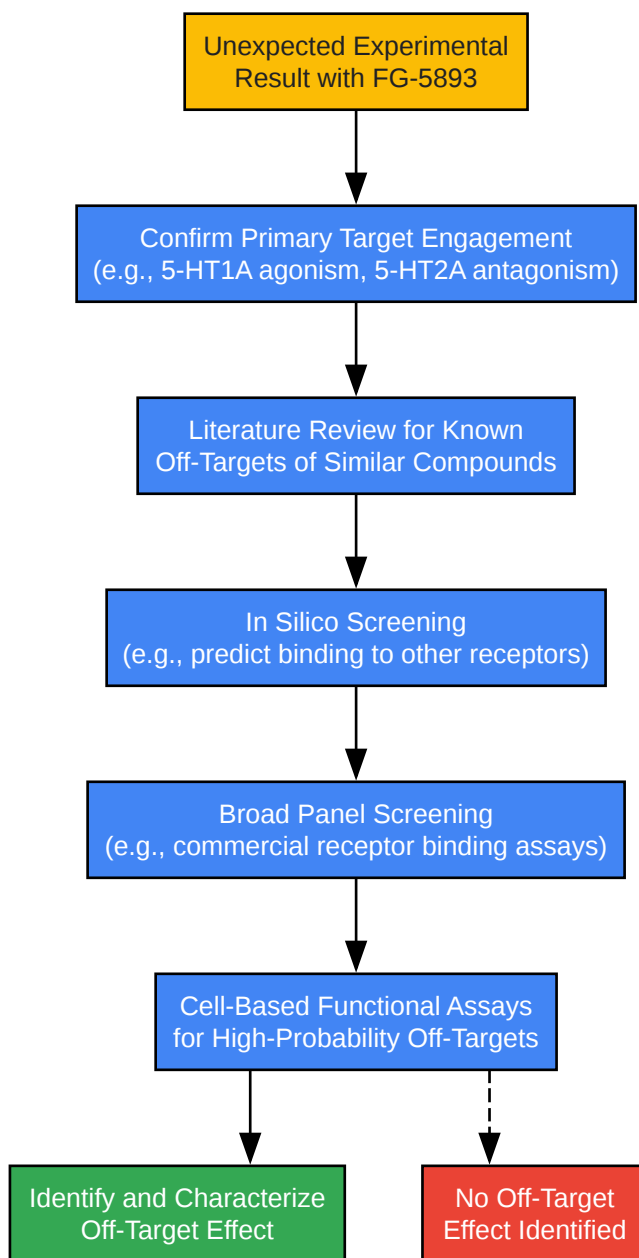
Receptor	Ki (nM)	Reference
5-HT1A	0.7	[2]
5-HT2A	4.0	[2]
5-HT2C	170	[2]

Signaling Pathways

FG-5893 Mechanism of Action

FG-5893 simultaneously acts as an agonist at 5-HT1A receptors and an antagonist at 5-HT2A receptors. These receptors are coupled to different G-proteins and initiate distinct downstream signaling cascades.





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References

- 1. FG-5893 - Wikipedia [en.wikipedia.org]
- 2. Preclinical pharmacology of FG5893: a potential anxiolytic drug with high affinity for both 5-HT1A and 5-HT2A receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [논문]FG5893: A Potential New Generation Anxiolytic/Antidepressant Drug with High Affinity for 5-HT1A and 5-HT2A Receptors [scienceon.kisti.re.kr]
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